

Efficacy of HH0043 compared to previously published data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HH0043

Cat. No.: B15611708

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No Publicly Available Efficacy Data for HH0043 to Date

As of December 2025, there is no publicly available scientific literature, clinical trial data, or other published information regarding the efficacy of a compound designated as "**HH0043**." Searches for this specific identifier have not yielded any relevant results.

A similarly named investigational drug, HB0043, is currently in early-stage clinical development. HB0043 is a bispecific antibody that targets both Interleukin-17A (IL-17A) and the Interleukin-36 receptor (IL-36R). It is being evaluated for the treatment of moderate to severe Hidradenitis Suppurativa (HS).

A Phase I/II open-label, dose-escalation clinical trial (NCT06895499) has been registered to assess the efficacy, safety, and tolerability of HB0043 in adult patients with this condition.^[1] The study is projected to be completed in March 2026, with primary completion estimated for January 2026.^[1] Consequently, no efficacy data from this trial has been published.

Due to the absence of any performance data for either "**HH0043**" or the clinical-stage "HB0043," a comparison of its efficacy with previously published data for other therapeutic

alternatives is not possible at this time.

Further information will likely become available following the completion of ongoing and future clinical studies and their subsequent publication in peer-reviewed journals or presentation at scientific conferences. Researchers and drug development professionals are advised to monitor clinical trial registries and scientific literature for future updates on HB0043.

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References

- 1. ClinicalTrials.gov [clinicaltrials.gov]
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